

Application Notes and Protocols: Ethyl Hydrogen Sulfate as an Intermediate in Ethanol Synthesis

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Compound of Interest		
Compound Name:	ethyl hydrogen sulfate	
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Abstract

This document provides detailed application notes and protocols concerning the role of **ethyl hydrogen sulfate** as a key intermediate in the synthesis of ethanol from ethylene. This indirect hydration method, historically significant in industrial chemical production, involves a two-step process of esterification followed by hydrolysis. While largely succeeded by direct hydration methods, the underlying chemical principles and reaction mechanisms offer valuable insights for chemical synthesis and process development. These notes include a summary of reaction parameters, a detailed experimental protocol for laboratory-scale synthesis, and visualizations of the reaction pathway and experimental workflow.

Application Notes Historical Context and Introduction

The synthesis of ethanol via **ethyl hydrogen sulfate** is a historically significant industrial process. First observed by Michael Faraday in 1825 and later identified as ethanol by Henry Hennell and Georges-Simon Serullas in 1828, this method represented one of the earliest examples of synthetic organic chemistry on an industrial scale. The process involves the reaction of ethylene with sulfuric acid to form **ethyl hydrogen sulfate**, which is subsequently hydrolyzed to produce ethanol. Although now largely replaced by the more direct and



economical hydration of ethylene, the study of this process remains crucial for a comprehensive understanding of acid-catalyzed reactions and industrial chemical evolution.

Chemical Principle and Reaction Mechanism

The indirect hydration of ethylene to ethanol is a two-stage process:

- Esterification: Ethylene (C₂H₄) is reacted with concentrated sulfuric acid (H₂SO₄) to form the intermediate compound, **ethyl hydrogen sulfate** (C₂H₅HSO₄).
- Hydrolysis: The **ethyl hydrogen sulfate** is then treated with water (H₂O) to yield ethanol (C₂H₅OH) and regenerate the sulfuric acid.

The overall reaction can be summarized as follows:

 $C_2H_4 + H_2O \rightarrow C_2H_5OH$

The mechanism involves the electrophilic addition of sulfuric acid to the ethylene double bond, followed by the nucleophilic attack of water on the resulting **ethyl hydrogen sulfate**.

Key Process Parameters and Side Reactions

The efficiency and selectivity of the ethanol synthesis are highly dependent on the reaction conditions:

- Temperature: The initial esterification reaction is exothermic and should be maintained at a
 controlled temperature. If the temperature rises above 140 °C, a significant side reaction can
 occur where the ethyl hydrogen sulfate reacts with excess ethanol to form diethyl ether. At
 temperatures exceeding 170 °C, the ethyl hydrogen sulfate may decompose back into
 ethylene and sulfuric acid.
- Pressure: The absorption of gaseous ethylene into the liquid sulfuric acid is facilitated by elevated pressures.
- Reactant Concentrations: The use of concentrated sulfuric acid is crucial for the initial esterification step. The subsequent hydrolysis step requires the dilution of the reaction mixture with water.



Ouantitative Data Summary

Parameter	Condition	Notes
Esterification Temperature	< 140 °C	To minimize diethyl ether formation.
Decomposition Temperature	> 170 °C	Ethyl hydrogen sulfate decomposes to ethylene and sulfuric acid.
Primary Reactants	Ethylene, Concentrated Sulfuric Acid	
Hydrolysis Reactant	Water	_
Primary Product	Ethanol	_
Major Byproduct	Diethyl Ether	Formation favored at higher temperatures.

Experimental Protocols Laboratory-Scale Synthesis of Ethanol via Ethyl Hydrogen Sulfate

This protocol outlines the synthesis of ethanol from ethylene using the indirect hydration method.

Safety Precautions:

- This procedure must be conducted in a well-ventilated fume hood.
- Concentrated sulfuric acid is highly corrosive and must be handled with appropriate personal protective equipment (PPE), including safety goggles, a face shield, and acid-resistant gloves.
- Ethylene is a flammable gas; ensure all equipment is properly grounded and there are no sources of ignition.
- The reactions are exothermic; appropriate cooling and temperature monitoring are essential.



Materials:

- Ethylene gas cylinder with a regulator
- Concentrated sulfuric acid (98%)
- · Ice-water bath
- · Heating mantle with a temperature controller
- Three-neck round-bottom flask
- · Gas dispersion tube
- · Dropping funnel
- Condenser
- Distillation apparatus
- Magnetic stirrer and stir bar

Procedure:

Part A: Formation of Ethyl Hydrogen Sulfate

- Assemble the three-neck round-bottom flask with a magnetic stir bar, a gas dispersion tube connected to the ethylene source, and a thermometer. Place the flask in an ice-water bath on a magnetic stirrer.
- Carefully add a pre-determined volume of concentrated sulfuric acid to the flask.
- Begin stirring and slowly bubble ethylene gas through the sulfuric acid.
- Monitor the temperature of the reaction mixture closely, ensuring it remains below the recommended temperature range to avoid side reactions.
- Continue the addition of ethylene until the reaction is complete, which can be determined by the cessation of gas absorption or by a target weight gain of the reaction mixture.



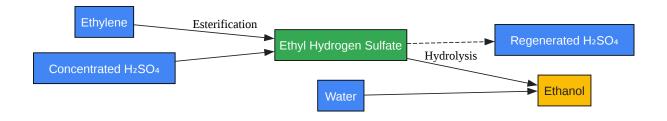
Part B: Hydrolysis of Ethyl Hydrogen Sulfate

- Reconfigure the apparatus, replacing the gas dispersion tube with a dropping funnel containing deionized water.
- With continuous stirring and cooling, slowly add water to the reaction mixture. This dilution step is highly exothermic.
- Once the dilution is complete, replace the ice bath with a heating mantle and attach a condenser for reflux.
- Heat the mixture to the appropriate temperature to facilitate the hydrolysis of ethyl hydrogen sulfate to ethanol.

Part C: Purification of Ethanol

- After the hydrolysis is complete, allow the mixture to cool.
- Reconfigure the apparatus for fractional distillation.
- Carefully heat the mixture to distill the ethanol. The initial fraction will be an azeotrope of ethanol and water.
- Collect the distillate and characterize it using appropriate analytical techniques (e.g., gas chromatography, NMR spectroscopy).

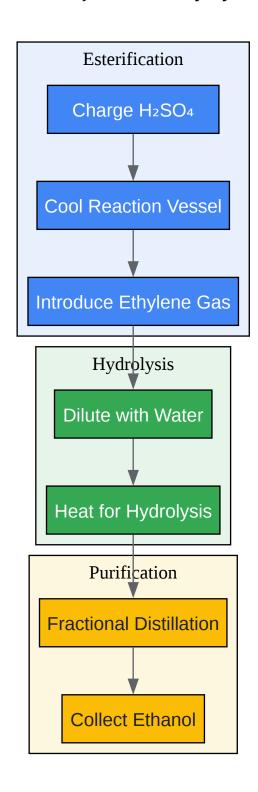
Visualizations



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Caption: Chemical pathway for ethanol synthesis via ethyl hydrogen sulfate.



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Caption: Workflow for the laboratory synthesis and purification of ethanol.







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